

Application Notes: Historical Synthesis of Tetraethyllead Using 1-Chloroethane

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Compound of Interest

Compound Name: 1-Chloroethane

CAS No.: 16520-13-1

Cat. No.: B12647930

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Introduction Tetraethyllead (TEL), an organolead compound with the formula $\text{Pb}(\text{C}_2\text{H}_5)_4$, was a primary antiknock agent in gasoline for most of the 20th century.^{[1][2]} Its addition to fuel raised the octane rating, which allowed for the use of higher compression ratios in internal combustion engines, thereby increasing vehicle performance and fuel economy.^[1] The predominant industrial synthesis method involved the reaction of **1-chloroethane** (ethyl chloride) with a sodium-lead alloy.^{[1][2]} This process, while effective, was notoriously difficult and hazardous, converting only a fraction of the lead into the desired product.^[1] Due to the severe neurotoxicity of lead, the use of TEL in automotive gasoline has been phased out globally, with the United Nations Environment Programme announcing its worldwide elimination in 2021.^[1] These notes provide a detailed overview of the historical production protocol for research and educational purposes.

Principle of Synthesis The industrial production of tetraethyllead was achieved by the ethylation of a sodium-lead alloy (NaPb) with **1-chloroethane**. The overall chemical reaction is as follows:



In this reaction, four ethyl groups from **1-chloroethane** are transferred to a lead atom. A significant portion of the lead from the initial alloy does not get converted into TEL but instead forms a metallic lead sludge along with sodium chloride.[1] This process is inefficient, with only about 25% of the lead in the alloy being converted to tetraethyllead under standard commercial conditions.[1][3] However, process improvements were reported to achieve yields as high as 70-85%.[4] The final product, a dense and colorless liquid, is recovered from the reaction sludge via steam distillation.[1][3][5]

Protocols for Historical Industrial Synthesis

This section outlines the typical batch process employed for the commercial manufacturing of tetraethyllead during the mid-20th century.

1.0 Preparation of Sodium-Lead Alloy

- 1.1 A monosodium-lead alloy (NaPb) is prepared by melting lead and sodium in a 90:10.5 parts by weight ratio.[6] A 1:1 molar ratio was also found to be effective.[4]
- 1.2 The process is initiated by heating the metals to approximately 225°C.[6]
- 1.3 The reaction is intensely exothermic and, once initiated, may require cooling to maintain control.[5][6]
- 1.4 The resulting brittle, solid alloy is cooled and subsequently ground or granulated before being charged into the reaction vessel.[7]

2.0 Ethylation Reaction

- 2.1 A high-pressure autoclave, equipped with robust agitators, is charged with the powdered sodium-lead alloy.[3]
- 2.2 The vessel is sealed and air is removed via vacuum.[7]
- 2.3 Liquid **1-chloroethane** is introduced into the autoclave.
- 2.4 The mixture is heated with continuous agitation to a temperature range of 65°C to 85°C.
[3][5]

- 2.5 The reaction is maintained under pressure for a period of 3 to 6 hours, or until completion.[\[3\]](#)[\[4\]](#)[\[5\]](#)

3.0 Product Recovery and Purification

- 3.1 After the reaction period, the autoclave is cooled and the pressure is carefully released to distill off any excess, unreacted **1-chloroethane**.[\[3\]](#)
- 3.2 The entire reaction mass, consisting of crude tetraethyllead, metallic lead sludge, and sodium chloride, is discharged into a separate still containing a large volume of water.[\[3\]](#)[\[5\]](#)
- 3.3 The mixture is subjected to steam distillation.[\[1\]](#)[\[3\]](#)[\[4\]](#) The volatile tetraethyllead co-distills with the steam and is collected.
- 3.4 The crude TEL is separated from the aqueous distillate for final purification. The remaining solid sludge of lead and sodium chloride is processed separately to recover the valuable lead.[\[1\]](#)[\[3\]](#)

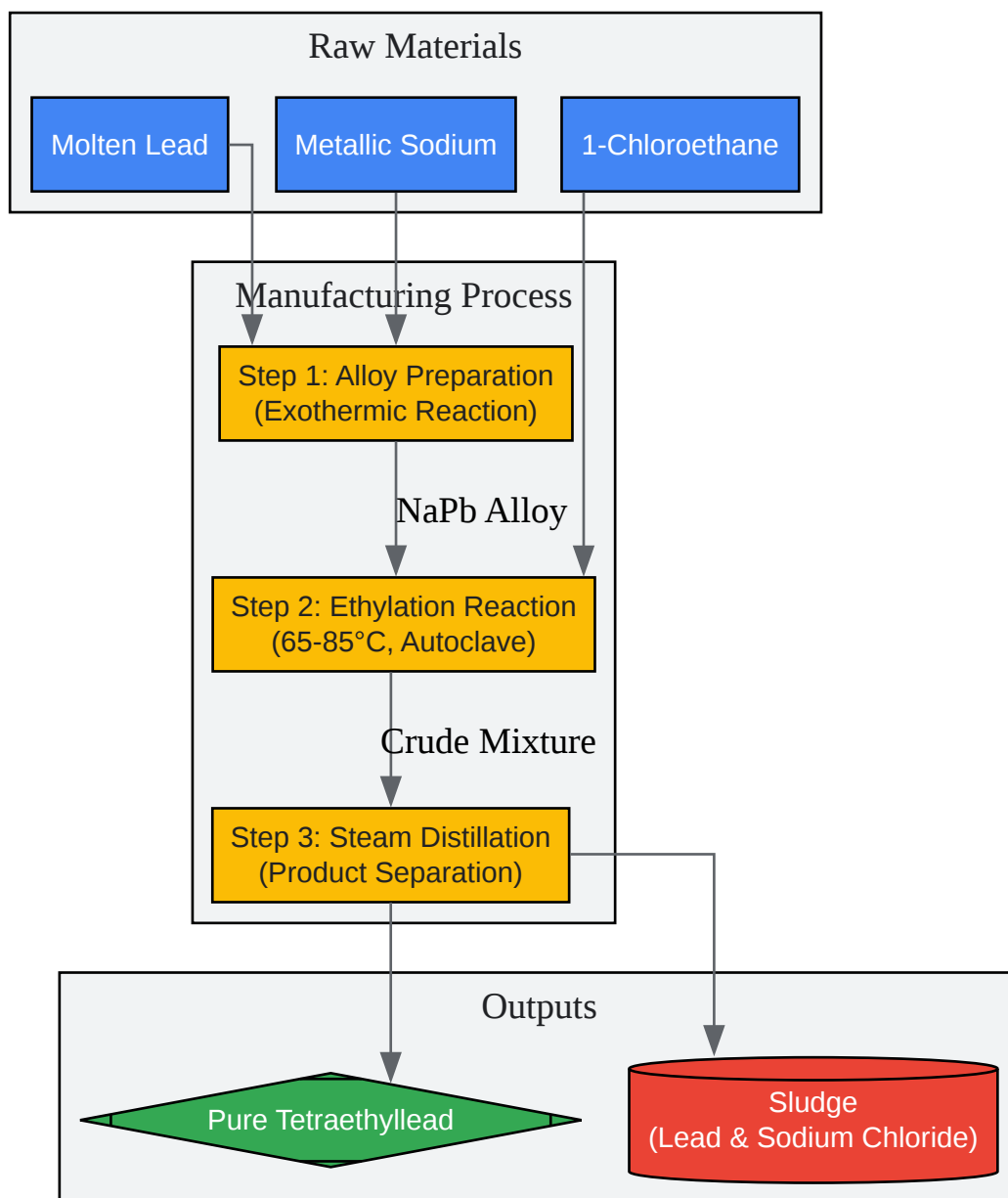
Data Presentation

The following table summarizes the key quantitative parameters of the historical production process.

Parameter	Value	Reference
Reactants		
Sodium-Lead Alloy Composition	90% Lead, 10% Sodium (by weight)	[6]
Reaction Conditions		
Temperature	65 - 85 °C	[3][5]
Reaction Time	3 - 6 hours	[4][5]
Apparatus	Agitated Autoclave (Batch Process)	[3]
Process Outcomes		
Standard Lead Conversion Yield	~25%	[1][3]
Improved Lead Conversion Yield	70 - 85%	[4]
Primary Byproducts	Metallic Lead, Sodium Chloride	[1]
Purification Method	Steam Distillation	[1][3][4]

Visualization of Production Workflow

The following diagram illustrates the logical flow of the historical industrial process for manufacturing tetraethyllead.



Historical Tetraethyllead Production Workflow

[Click to download full resolution via product page](#)*Historical Tetraethyllead Production Workflow*

Safety Considerations and Historical Context

Researchers must be aware of the extreme toxicity of tetraethyllead. It is readily absorbed through the skin and inhalation of its vapor can cause severe, often fatal, acute or chronic lead poisoning.[2] The early history of TEL production was marked by tragedy; from 1923 to 1925,

numerous workers at the first industrial plants suffered agonizing deaths from overexposure.[2]
[8] Workers at one facility nicknamed the factory the "House of Butterflies" due to the hallucinations caused by lead poisoning.[8] The discovery of its antiknock properties in 1921 by Thomas Midgley, Jr., was a significant milestone for the automotive industry, but the subsequent environmental lead contamination and public health crises ultimately led to its global ban.[1][9] Any historical review or study of this process must be undertaken with a profound understanding of its severe health and environmental consequences.

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